

A Technical Guide to the Physicochemical Properties of tert-Butyl Carbazate

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **tert-Butyl carbazate** (CAS: 870-46-2), focusing on its melting point and solubility. This document consolidates key data, outlines detailed experimental protocols for property determination, and presents logical workflows relevant to its application in research and development.

Core Physicochemical Data

tert-Butyl carbazate, also known as Boc-hydrazine, is a crucial reagent in organic synthesis, particularly for the introduction of the tert-butoxycarbonyl (Boc) protecting group.[1][2] It typically appears as a white to off-white or colorless crystalline solid.[3][4][5] Understanding its physical properties is essential for its proper handling, storage, and application in synthetic chemistry.

Melting Point

The melting point of **tert-Butyl carbazate** is consistently reported in a narrow range, which is indicative of its purity. Impurities can lead to a depression and broadening of the melting point range.[6]

Table 1: Reported Melting Point of tert-Butyl Carbazate



Melting Point Range (°C)	Source(s)	
39-42	Multiple sources[1][2][3][5][7]	
41-42	Multiple sources[8]	
37-41	Home Sunshine Pharma[9]	
40-42 (after distillation)	Organic Syntheses Procedure[10]	
37.0-43.0	Tokyo Chemical Industry	

| 41 | Tokyo Chemical Industry[11] |

Solubility

tert-Butyl carbazate exhibits good solubility in common organic solvents, a property that facilitates its use in a wide array of reaction media. Its solubility in water, however, is limited.[12]

Table 2: Solubility Profile of tert-Butyl Carbazate

Solvent	Solubility	Source(s)
Methanol	Soluble	Multiple sources[1][2][3] [11]
Ethanol	Soluble	Multiple sources[1][2][3][9][12]
Acetone	Soluble	CymitQuimica[12]

| Water | Limited | CymitQuimica[12] |

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of **tert-Butyl carbazate**.

Melting Point Determination Protocol (Capillary Method)



This protocol describes a standard method for determining the melting point range of a solid organic compound using a melting point apparatus (e.g., Mel-Temp) or a Thiele tube.[6][13]

Materials:

- tert-Butyl carbazate sample (must be completely dry)
- Capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube setup with mineral oil
- Thermometer
- Mortar and pestle (if sample is not a fine powder)
- Packing tube (long, thin glass tube)

Procedure:

- Sample Preparation:
 - Ensure the **tert-Butyl carbazate** sample is dry and finely powdered. If necessary, gently grind the crystals using a clean, dry mortar and pestle.[14]
 - Press the open end of a capillary tube into the powder multiple times to introduce a small amount of the sample.[13][15]
 - To pack the sample, tap the sealed end of the capillary tube firmly on a hard surface. For more efficient packing, drop the capillary tube (sealed end down) through a long glass tube onto the benchtop.[13]
 - The final packed sample height should be 2-3 mm.[13]
- Determination:
 - Rapid (Approximate) Measurement: First, perform a quick determination by heating the sample at a rapid rate (e.g., 10-20 °C per minute).[14] This will establish an approximate melting range.



- Accurate Measurement: Allow the apparatus to cool to at least 20 °C below the approximate melting point. Prepare a new capillary tube with the sample.
- Heat the apparatus, but slow the heating rate to 1-2 °C per minute as the temperature approaches the expected melting point.[15]
- Record the temperature at which the first droplet of liquid appears (T1).
- Continue heating slowly and record the temperature at which the entire sample has melted into a clear liquid (T2).
- The melting point is reported as the range T1-T2.[6]
- Post-Measurement:
 - Turn off the apparatus and allow it to cool.
 - Dispose of the used capillary tube in a designated glass waste container.

Solubility Determination Protocol (Gravimetric Method)

This protocol provides a tiered, systematic approach to determining the solubility of **tert-Butyl carbazate** in various solvents.

Materials:

- tert-Butyl carbazate
- Selection of solvents (e.g., water, methanol, ethanol, acetone)
- Analytical balance
- Vials with screw caps
- Vortex mixer and/or sonicator
- Thermostatic shaker or water bath (set to 25 °C)
- Filtration apparatus (e.g., syringe filters, 0.45 μm)



· Evaporating dish or pre-weighed vial

Procedure:

- Saturated Solution Preparation:
 - Add an excess amount of tert-Butyl carbazate to a known volume of the chosen solvent (e.g., 5 mL) in a glass vial. The excess solid ensures that a saturated solution is formed.
 - Seal the vial and place it in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Use of a vortex mixer or sonicator initially can help break up aggregates.[16]
- Sample Isolation:
 - After equilibration, allow the vial to stand undisturbed in the thermostatic bath for several hours to let the excess solid settle.
 - Carefully draw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 - Attach a syringe filter (0.45 μm) and dispense the clear filtrate into a pre-weighed evaporating dish or vial. Record the exact volume transferred.

Quantification:

- Evaporate the solvent from the filtrate under a gentle stream of nitrogen or in a vacuum oven at a temperature well below the compound's boiling point.
- Once the solvent is fully removed, weigh the dish containing the solid residue.
- The mass of the dissolved tert-Butyl carbazate is the final weight minus the initial weight of the empty dish.
- Calculation:

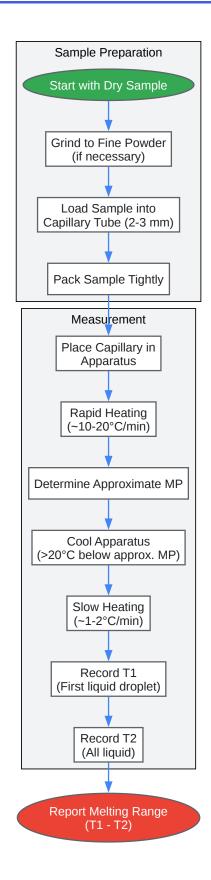


 Calculate the solubility in units of g/L or mg/mL by dividing the mass of the residue by the volume of the filtrate collected.

Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflows for determining the physical properties of **tert-Butyl carbazate** and its role in chemical synthesis.

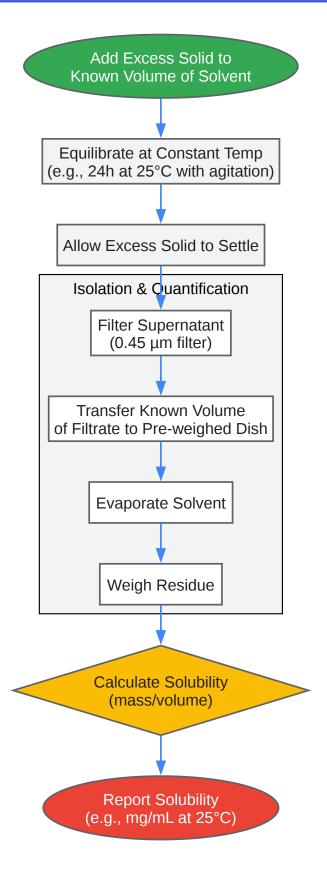




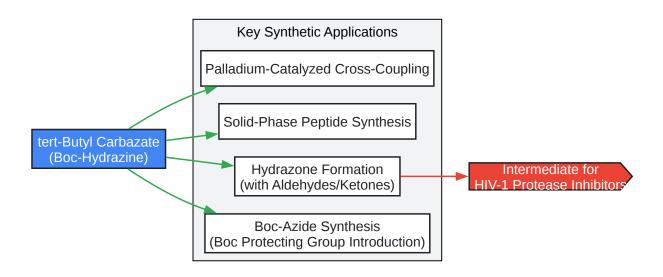
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Caption: Workflow for Melting Point Determination.









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